

N-Benzoyl-d-alanine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *n*-Benzoyl-d-alanine

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An In-depth Examination of **N-Benzoyl-d-alanine** as a Metabolite in Biological Systems

This technical guide provides a comprehensive overview of **N-Benzoyl-d-alanine**, catering to researchers, scientists, and drug development professionals. The document delves into its chemical properties, metabolic pathways, analytical methodologies, and its potential, albeit currently limited, role in biological systems.

Core Concepts: Chemical Identity and Properties

N-Benzoyl-d-alanine is an N-acylated derivative of the D-amino acid alanine. It is characterized by a benzoyl group attached to the amino group of alanine. While the L-form, N-benzoyl-L-alanine, is also a recognized metabolite, this guide focuses on the D-enantiomer due to the distinct metabolic pathways governing D-amino acids in biological systems.

Table 1: Chemical and Physical Properties of **N-Benzoyl-d-alanine**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₁ NO ₃	[1]
Molecular Weight	193.20 g/mol	[1]
IUPAC Name	(2R)-2-benzamidopropanoic acid	[1]
CAS Number	17966-60-8	
Appearance	White crystalline solid	
Solubility	Very slightly soluble in water	

Metabolic Pathways: Formation and Degradation

The presence of **N-Benzoyl-d-alanine** in biological systems is primarily linked to detoxification pathways, particularly in response to an overload of benzoic acid. Its degradation is presumed to follow the established routes for N-acyl-D-amino acids.

Biosynthesis: A Detoxification Mechanism

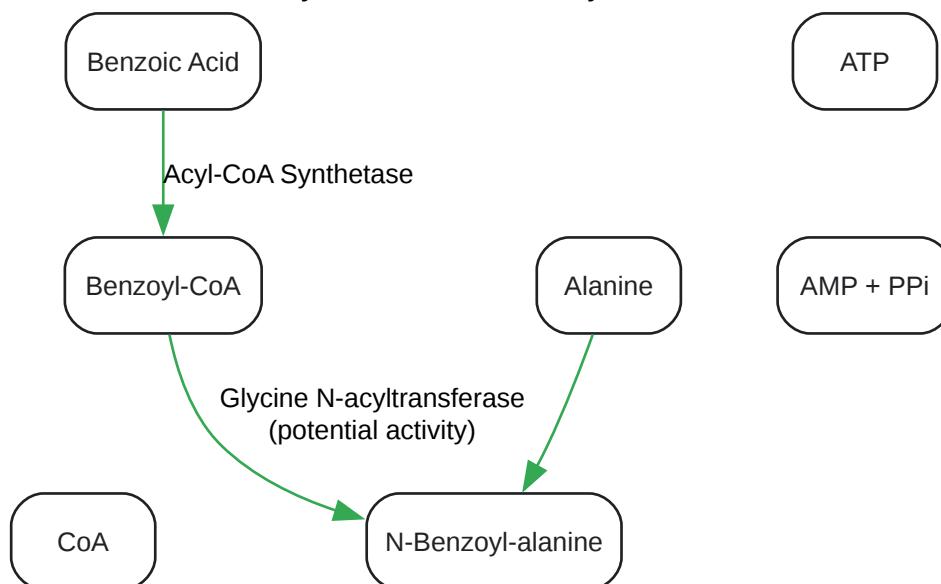
The primary route for the formation of N-benzoyl-alanine in mammals is through the conjugation of benzoyl-CoA with alanine. This process serves as a detoxification mechanism to eliminate excess benzoic acid from the body. A notable clinical observation is the detection of significant amounts of benzoylalanine in the urine of hyperammonemic patients undergoing treatment with sodium benzoate^[2]. This suggests that when the primary detoxification pathway for benzoate (conjugation with glycine to form hippuric acid) is saturated, the body utilizes alanine as an alternative substrate^[2].

The biosynthesis can be summarized as follows:

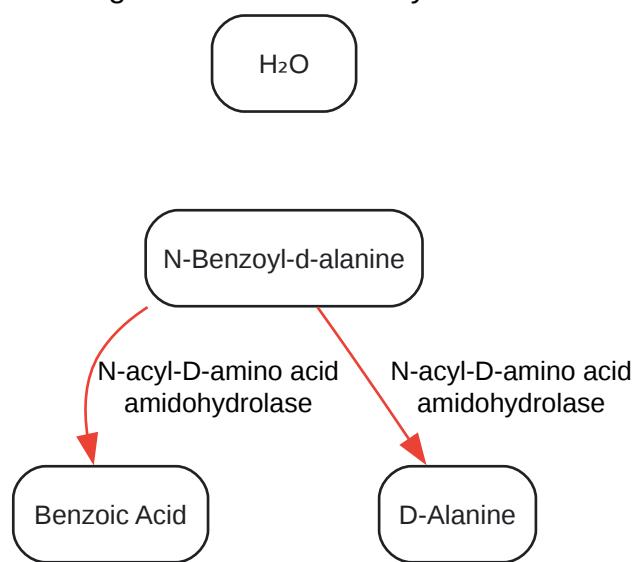
- Activation of Benzoic Acid: Benzoic acid is first activated to its coenzyme A thioester, benzoyl-CoA.
- N-Acylation of Alanine: The enzyme glycine N-acyltransferase (GLYAT), which is known to have some activity with other amino acids like alanine, may catalyze the transfer of the

benzoyl group from benzoyl-CoA to the amino group of alanine, forming N-benzoyl-alanine[3].

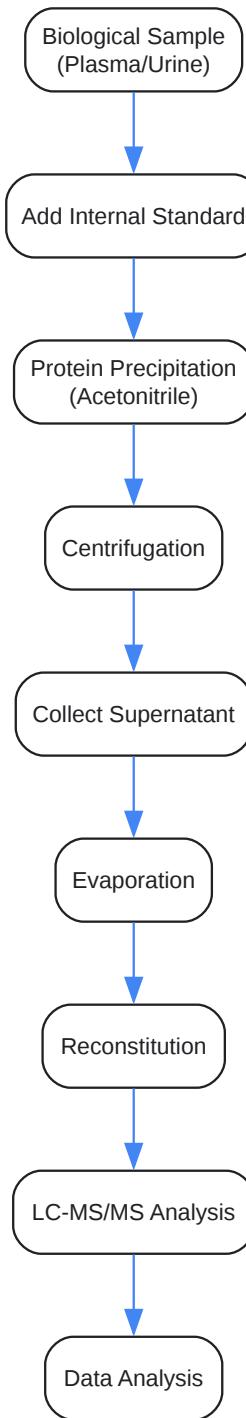
Biosynthesis of N-Benzoyl-alanine



Degradation of N-Benzoyl-d-alanine



Experimental Workflow for N-Benzoyl-d-alanine Quantification

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References

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- 2. Benzoylalanine: detection and identification of an alanine conjugate with benzoic acid in hyperammonemic patients treated with sodium benzoate - PubMed [pubmed.ncbi.nlm.nih.gov]
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